

Technical Guide: Equilin 3-O-beta-D-Glucuronide Sodium Salt[1][2]

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Compound of Interest

Compound Name:	Equilin 3-O-beta-D-Glucuronide Sodium Salt
CAS No.:	27610-12-4
Cat. No.:	B602381

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Executive Summary

Equilin 3-O-beta-D-Glucuronide Sodium Salt (CAS: 27610-12-4) is a critical Phase II metabolite of Equilin, a primary equine estrogen found in conjugated estrogen therapies (e.g., Premarin).[1] Functionally, it represents the hydrophilic excretion form of Equilin, created via the UDP-glucuronosyltransferase (UGT) pathway. For drug development and pharmacokinetic (PK) researchers, this compound serves as a vital reference standard for tracking estrogen metabolism, validating bioanalytical assays, and studying the hydrolysis kinetics of beta-glucuronidase enzymes.

This guide provides a comprehensive analysis of its physicochemical properties, analytical fingerprints (LC-MS/MS, NMR), and stability factors, alongside a validated protocol for enzymatic hydrolysis.[1]

Chemical Identity & Physicochemical Profile[1][3][4][5]

The sodium salt form significantly alters the solubility profile compared to the free acid, making it highly amenable to aqueous buffers used in biological assays.

Table 1: Core Chemical Specifications

Property	Specification
Chemical Name	Sodium 17-oxoestra-1,3,5(10),7-tetraen-3-yl -D-glucopyranosiduronate
CAS Number	27610-12-4
Molecular Formula	
Molecular Weight	466.46 g/mol
Appearance	White to off-white amorphous solid
Solubility	High: Water, Methanol, DMSO Low: Hexane, Diethyl Ether, Chloroform
pKa (Acid)	~3.2 (Carboxylic acid of glucuronide moiety)
Hygroscopicity	Hygroscopic; requires desiccated storage
Stereochemistry	-linkage at C3; D-glucuronic acid configuration

Molecular Architecture & Stability

Structural Causality

The molecule consists of the lipophilic Equilin steroid nucleus (distinguished by the Ring B double bond at C7-C8) glycosidically linked at the C3 phenolic oxygen to D-glucuronic acid.

- The Sodium Counter-ion: The carboxylic acid at position C6' of the sugar ring is deprotonated and stabilized by a sodium ion (). This ionic nature drives its high aqueous solubility, facilitating renal excretion in vivo.[\[1\]](#)
- The

- Glycosidic Bond: The linkage is strictly in the
- configuration. This is the specific target for E. coli or Helix pomatia
- glucuronidase enzymes during deconjugation assays.

Stability Profile

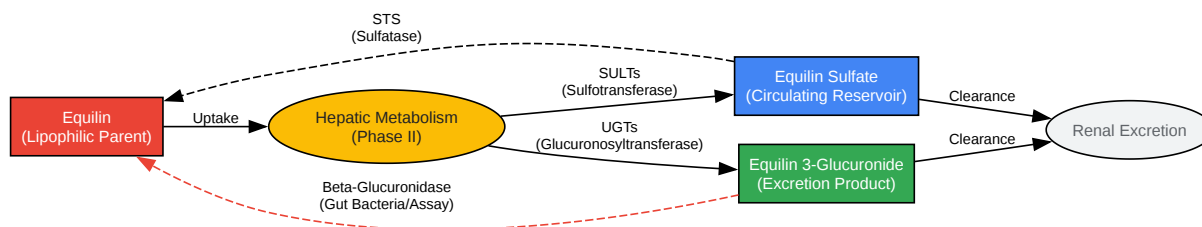
- Thermal Stability: Stable in solid form at -20°C.[1]
- Hydrolytic Stability:
 - Neutral/Basic pH: Relatively stable.[1]
 - Acidic pH (<3.0): Prone to solvolysis; the glycosidic bond can cleave, regenerating free Equilin.
 - Enzymatic: Rapidly hydrolyzed by
 - glucuronidase.[1]

Biological Context: The Metabolic Pathway

In equine and human metabolism, Equilin undergoes extensive Phase II conjugation. While sulfation (Equilin Sulfate) is the dominant circulating form, glucuronidation is a major pathway for urinary excretion.

Graphviz Diagram: Equilin Metabolic Fate

The following diagram illustrates the biotransformation of Equilin, highlighting the reversible nature of conjugation and the specific role of the glucuronide.



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Caption: Metabolic trajectory of Equilin. Solid lines indicate biosynthetic pathways; dashed lines indicate hydrolysis (enzymatic cleavage).[1]

Analytical Characterization

Validating the identity of Equilin 3-glucuronide requires specific detection of both the steroid core and the sugar moiety.

A. HPLC-MS/MS Detection Strategy

Direct quantification without hydrolysis is preferred for accuracy.[1]

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 μ m).[1]
- Mobile Phase:
 - A: 0.1% Formic Acid in Water (maintains ionization state).[1]
 - B: Acetonitrile.[1][2]
- Ionization: ESI Negative Mode (due to the carboxylic acid moiety).
- Transitions (MRM):
 - Precursor Ion: $[M-H]^-$ at m/z 465.2.[1]

- Product Ion (Quantifier): m/z 289.1 (Glucuronide loss, generating the Equilin radical anion).
[1]
- Product Ion (Qualifier): m/z 113.0 (Glucuronic acid fragment). [1]

B. NMR Fingerprint (¹H-NMR)

Key signals to look for in

or

:

- Anomeric Proton (H-1'): A doublet around 4.9 – 5.1 ppm. [1]
- Coupling Constant ($J_{1,2}$): 7.0 – 8.0 Hz. This large coupling constant confirms the α - β -configuration (axial-axial relationship of protons). [1]
- Steroid Olefinic Protons: Signals in the 5.5 – 7.5 ppm range corresponding to the aromatic Ring A and the C7-C8 double bond of Ring B.

Experimental Protocol: Enzymatic Hydrolysis

Objective: To quantify "Total Equilin" in a biological sample, the glucuronide must be cleaved back to the parent compound using

β -glucuronidase.

Reagents:

- β -Glucuronidase (Type H-1 from *Helix pomatia* or recombinant *E. coli*). [1]
- Acetate Buffer (0.2 M, pH 5.0). [1]
- Internal Standard (e.g., Equilin-d₄). [1][3]

Workflow:

- Sample Preparation: Aliquot 200 μ L of urine or plasma into a clean tube.
- Buffering: Add 200 μ L of Acetate Buffer (pH 5.0) to stabilize the pH for optimal enzyme activity.
- Enzyme Addition: Add 50 μ L of
-glucuronidase solution ($>5,000$ units/mL).
- Incubation (Critical Step):
 - Incubate at 37°C for 2 to 16 hours.
 - Note: *E. coli* enzymes are faster (often 1-2 hours) but *Helix pomatia* is more robust for dirty matrices.^[1]
- Quenching: Stop the reaction by adding 500 μ L of ice-cold Acetonitrile or Methanol. This precipitates proteins and halts enzyme activity.
- Extraction: Centrifuge at 10,000 x g for 10 minutes. Inject the supernatant into the LC-MS/MS system to measure the liberated Equilin.

Validation Check: Run a "No Enzyme" control to measure free Equilin and subtract this from the post-hydrolysis total to calculate the glucuronide fraction.

Handling & Storage Safety

- Storage: Keep at -20°C. The sodium salt is hygroscopic; store in a desiccator or tightly sealed vial.
- Reconstitution: Dissolve in water or methanol.^{[1][2]} Aqueous solutions should be used immediately or frozen.^[1] Avoid leaving in solution at room temperature for >24 hours due to potential spontaneous hydrolysis.^[1]
- Safety: While not classified as acutely toxic, as a steroid derivative, it should be handled with standard PPE (gloves, goggles) to prevent potential endocrine-disrupting effects upon long-term exposure.^[1]

References

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